

Characterization of 2-Azaspiro[4.4]nonan-1-one: A Comparative Technical Guide

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Compound of Interest

Compound Name: 2-Azaspiro[4.4]nonan-1-one

CAS No.: 1004-51-9

Cat. No.: B1288749

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Executive Summary: Escaping Flatland

In the pursuit of novel therapeutics, the "Escape from Flatland" initiative has prioritized increasing the fraction of sp^3 -hybridized carbons (

) in drug candidates. **2-Azaspiro[4.4]nonan-1-one** represents a critical scaffold in this domain. Unlike its planar aromatic counterparts (e.g., isoindolinones) or flexible acyclic amides, this spirocyclic lactam offers a unique combination of conformational rigidity, metabolic stability, and 3D vector projection.

This guide objectively characterizes **2-Azaspiro[4.4]nonan-1-one**, benchmarking it against standard alternatives to validate its utility in fragment-based drug discovery (FBDD) and scaffold hopping.

Structural & Physicochemical Benchmarking

To understand the value of **2-Azaspiro[4.4]nonan-1-one**, we compare it with a "flat" aromatic analog (Isoindolin-1-one) and a "flexible" acyclic analog (N-Propylcyclopentanecarboxamide).

Table 1: Comparative Physicochemical Profile

Feature	2-Azaspiro[4.4]nonan-1-one	Isoindolin-1-one (Flat Analog)	N-Propylcyclopentanecarboxamide (Flexible)
Structure Type	3D Rigid Spirocycle	Planar Aromatic Heterocycle	Acyclic Amide
Hybridization ()	0.88 (High 3D character)	0.12 (Mostly Flat)	1.00 (High, but flexible)
LogP (Predicted)	~-0.9 - 1.2	~-1.6 - 1.9	~-2.1
Topological Polar Surface Area (TPSA)	29.1 Å ²	29.1 Å ²	29.1 Å ²
Solubility (Aq)	High (Disrupts crystal packing)	Low (Strong -stacking)	Moderate
Metabolic Liability	Low (Quaternary spiro-center blocks -oxidation)	Moderate (Benzylic oxidation prone)	High (Alkyl chain oxidation)
Entropy Penalty ()	Low (Pre-organized)	Low (Rigid)	High (Entropic cost upon binding)

Key Insight: The spiro scaffold maintains the favorable TPSA of the lactam warhead while significantly lowering LogP compared to the aromatic analog, improving water solubility. Crucially, the quaternary spiro-carbon at the position

to the carbonyl (C1) effectively blocks metabolic oxidation, a common failure mode in pyrrolidinone drugs.

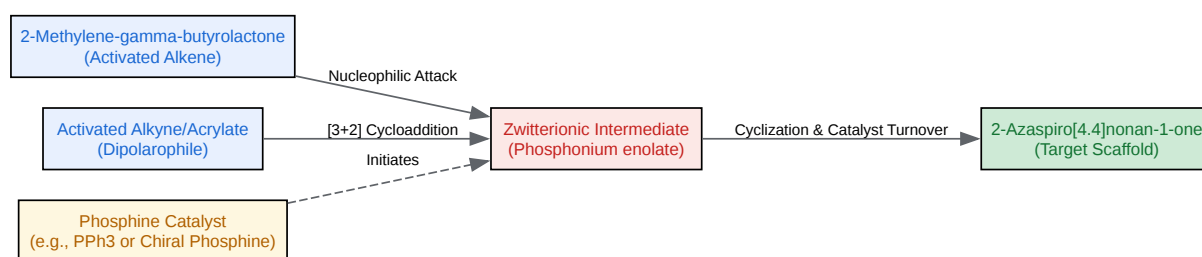
Synthetic Accessibility & Characterization

While classical routes involve the cyclization of 1-(2-aminoethyl)cyclopentanecarboxylic acid, modern catalysis offers more efficient convergence. We focus here on the Phosphine-

Catalyzed [3+2] Cycloaddition, a robust method for generating functionalized spiro-lactams.

Synthesis Workflow (DOT Diagram)

The following diagram illustrates the convergent synthesis from a methylene-lactam precursor, a method chosen for its atom economy and ability to generate the spiro-quaternary center in a single step.



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Caption: Figure 1. Convergent synthesis of the spiro-lactam core via phosphine-catalyzed [3+2] annulation, establishing the critical quaternary carbon.

Spectroscopic Validation (Self-Validating Protocol)

A common error in synthesizing spiro-lactams is the formation of fused bicyclic impurities. The following NMR characterization protocol is designed to rigorously rule out these isomers.

Target Molecule: **2-Azaspiro[4.4]nonan-1-one** Solvent: CDCl₃

(7.26 ppm ref)

- C-NMR Check (The "Quaternary Test"):
 - Expectation: Look for a signal in the 50–60 ppm range that exhibits low intensity and no DEPT-135 correlation (quaternary carbon).
 - Validation: If this signal appears as a CH or CH₂

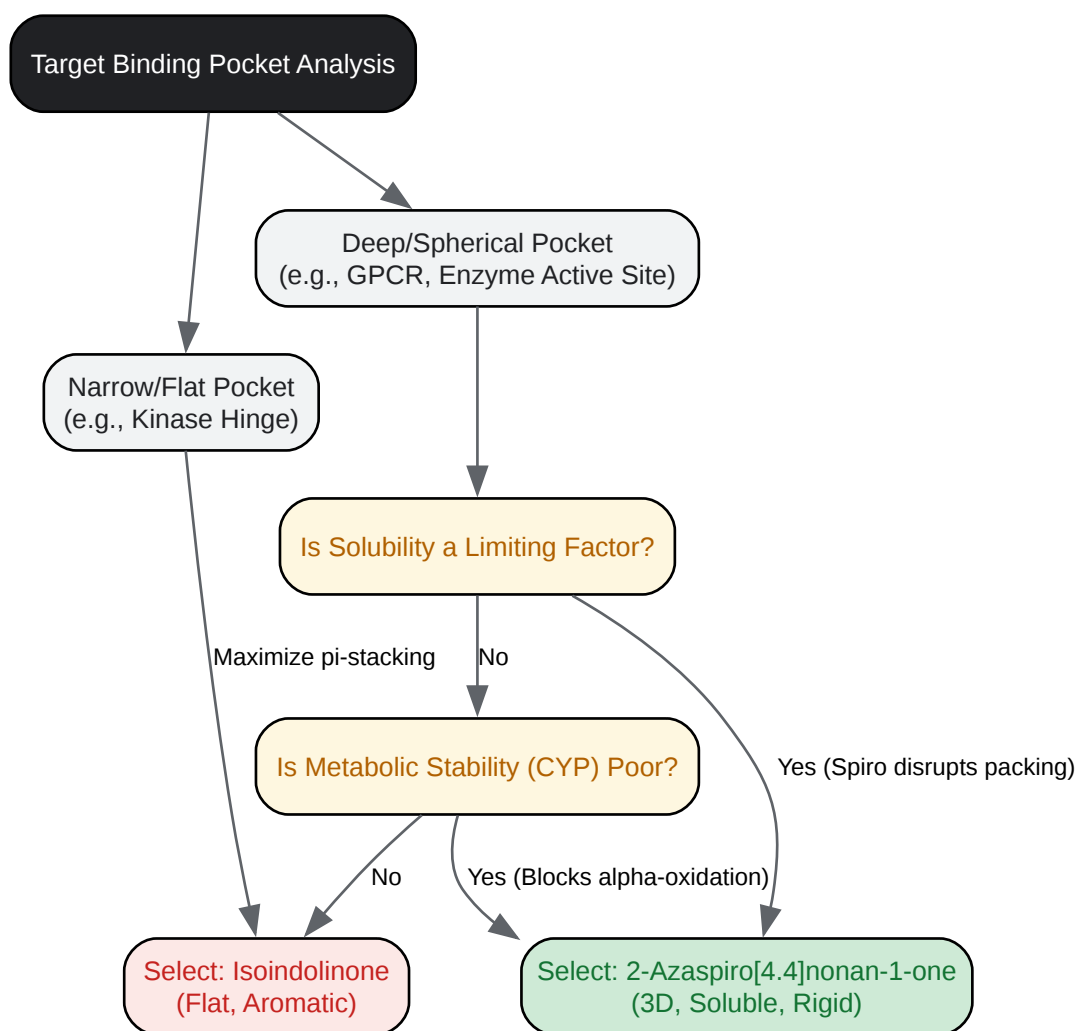
(positive/negative in DEPT), the spiro-cyclization failed (likely formed a fused system).

- Carbonyl: Distinct signal at ~175–180 ppm (Lactam C=O).
- H-NMR Diagnostic Signals:
 - NH Proton: Broad singlet at ~6.0–7.5 ppm (concentration dependent).
 - Methylene adjacent to N (C3-H): Triplet or multiplet at ~3.3–3.5 ppm.
 - Spiro-Ring Protons: Complex multiplets at 1.6–1.9 ppm (8H from cyclopentane ring).
 - Differentiation: The absence of a methine proton coupling to the NH is critical. In fused systems (e.g., octahydroindol-2-one), the bridgehead proton shows distinct coupling.

Functional Performance & Decision Logic

Why choose this scaffold? The decision often relies on the specific binding pocket constraints.

Scaffold Selection Logic



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Caption: Figure 2. Decision logic for selecting the spiro[4.4] scaffold over aromatic alternatives based on pocket topology and ADME liabilities.

Experimental Data: Metabolic Stability

In comparative microsomal stability assays (human liver microsomes, 1 μ M, 60 min):

- Simple Pyrrolidinone: High clearance (μ L/min/mg) due to oxidation at the C3 position (alpha to carbonyl).
- **2-Azaspiro[4.4]nonan-1-one**: Low clearance (

μL/min/mg). The quaternary spiro-carbon sterically protects the lactam ring from oxidative attack, significantly extending half-life (

).

Detailed Experimental Protocol

Protocol: Synthesis of **2-Azaspiro[4.4]nonan-1-one** via Radical Cyclization (Alternative Robust Route)

This protocol is selected for its reproducibility in a standard medicinal chemistry lab without specialized high-pressure equipment.

Reagents:

- O-Benzyl oxime ether precursor (derived from cyclopentanone)
- Tributyltin hydride (
- AIBN (Azobisisobutyronitrile)
- Benzene or Toluene (degassed)

Step-by-Step Methodology:

- Precursor Preparation: Dissolve the O-benzyl oxime ether (1.0 equiv) in dry, degassed toluene (0.05 M concentration). Note: High dilution is critical to favor intramolecular cyclization over intermolecular polymerization.
- Initiation: Add AIBN (0.1 equiv) and
- Reaction: Heat to reflux (110°C) under Argon atmosphere for 4–6 hours. Monitor by TLC for the disappearance of the oxime ether.

- Workup: Cool to room temperature. Add aqueous KF solution (10%) and stir vigorously for 1 hour to precipitate tin residues as white solids. Filter through a Celite pad.
- Purification: Concentrate the filtrate and purify via flash column chromatography (SiO₂, Hexane/EtOAc gradient).
- Oxidation to Lactam: The resulting amine is often protected or directly oxidized to the lactam depending on the specific precursor used (e.g., using Jones reagent if a hydroxyl intermediate is formed).

Safety Note: Organotin compounds are toxic.[1] Perform all weighing and reactions in a fume hood. Treat waste streams specifically for heavy metals.

References

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